

# Applications of 3,3'-Azodibenzoic Acid in Catalysis: Application Notes and Protocols

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## Compound of Interest

Compound Name: 3,3'-Azodibenzoic Acid

Cat. No.: B1269039

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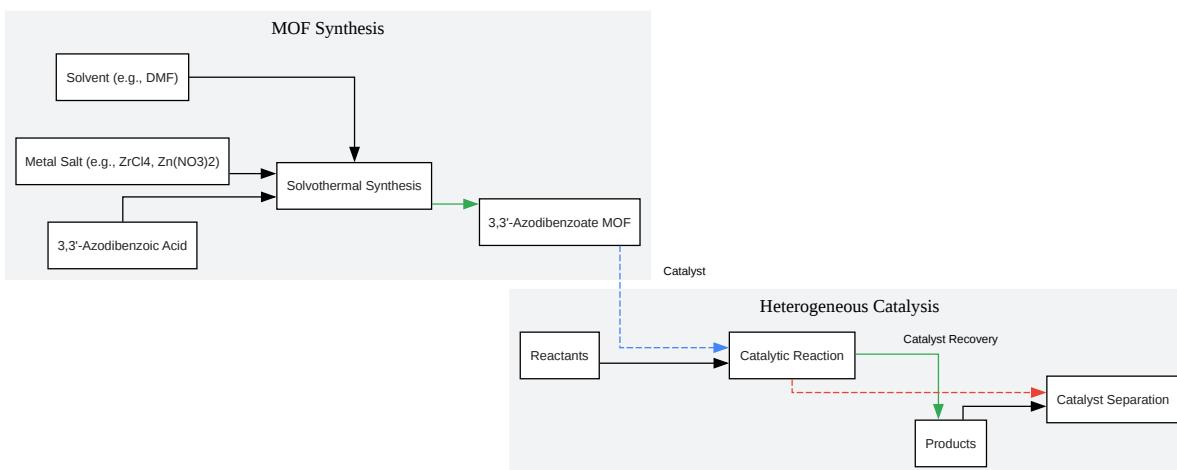
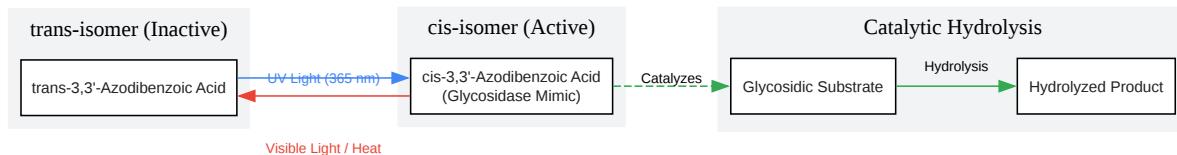
## Introduction

**3,3'-Azodibenzoic acid** is a versatile organic compound that has garnered significant interest in the field of catalysis. Its rigid, linear structure, coupled with the presence of two carboxylic acid functionalities and a photoresponsive azobenzene core, makes it an excellent building block for the construction of advanced catalytic materials. This document provides detailed application notes and protocols for the use of **3,3'-Azodibenzoic acid** in various catalytic applications, with a focus on its role as a photoswitchable organocatalyst and as a linker in the synthesis of metal-organic frameworks (MOFs) for heterogeneous catalysis.

## Photoswitchable Organocatalysis: A Glycosidase Mimic

**3,3'-Azodibenzoic acid** can function as a light-responsive organocatalyst, mimicking the activity of glycosidase enzymes. This functionality stems from the photoisomerization of the azobenzene group, which alters the spatial arrangement and pKa values of the two carboxylic acid groups. The *cis* (Z) isomer, formed upon UV irradiation, can adopt a conformation where one carboxylic acid group acts as a general acid and the other as a general base, facilitating the hydrolysis of glycosidic bonds.

## Logical Workflow for Photoswitchable Catalysis



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